

A Technical Guide to High-Purity Fluoranthene-d10 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluoranthene-d10

Cat. No.: B110225

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on high-purity **Fluoranthene-d10**, a deuterated polycyclic aromatic hydrocarbon (PAH) widely utilized as an internal standard in analytical chemistry. This document details commercially available sources, their specifications, and standard experimental protocols for its application, particularly in isotope dilution mass spectrometry (IDMS) for the quantification of PAHs in various matrices.

Commercial Suppliers and Product Specifications

High-purity **Fluoranthene-d10** is available from several reputable chemical suppliers. The choice of supplier may depend on the required purity, format (neat solid or solution), and available quantity. Below is a comparative summary of offerings from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Weight	Isotopic Purity (atom % D)	Chemical Purity	Format
Sigma-Aldrich (Merck)	Fluoranthene-d10	93951-69-0	212.31 g/mol	98%	≥99% (CP)	Solid
Cambridge Isotope Laboratories, Inc.	Fluoranthene (D ₁₀ , 98%)	93951-69-0	212.31 g/mol	98%	98%	Neat Solid & Solution (200 µg/mL in isooctane) [1] [2]
Santa Cruz Biotechnology, Inc.	Fluoranthene-d10	93951-69-0	212.31 g/mol	Not specified	Not specified	Solid
CDN Isotopes	Fluoranthene-d10	93951-69-0	212.32 g/mol	98%	Not specified	Solid (0.1g, 0.25g) [3]
LGC Standards	Fluoranthene D10	93951-69-0	212.31 g/mol	Not specified	Not specified	Neat Solid [4]
ESSLAB	Fluoranthene-d10	93951-69-0	212.33 g/mol	Not specified	Not specified	Crystalline Solid & Solution (200 ug/ml in Methanol) [5] [6]
SPEX CertiPrep® (dist. by MG Scientific)	Fluoranthene-d10	93951-69-0	Not specified	Not specified	Not specified	Solution (1000 µg/mL in Methanol-P&T) [7]

Experimental Protocol: Quantification of PAHs using Fluoranthene-d10 as an Internal Standard by GC-MS

The following is a generalized protocol for the use of **Fluoranthene-d10** as an internal standard for the quantification of PAHs in environmental samples, such as soil or sediment, by Gas Chromatography-Mass Spectrometry (GC-MS). This protocol is based on established methods like those developed by the U.S. Environmental Protection Agency (EPA).

1. Standard and Sample Preparation

- **Internal Standard Stock Solution:** Accurately weigh a known amount of high-purity **Fluoranthene-d10** solid and dissolve it in a suitable solvent (e.g., dichloromethane, hexane, or acetone) to prepare a stock solution of a specific concentration (e.g., 100 µg/mL). Store this solution at a low temperature (e.g., 4°C) and protect it from light.
- **Calibration Standards:** Prepare a series of calibration standards containing known concentrations of the target PAHs. Spike each calibration standard with a constant, known amount of the **Fluoranthene-d10** internal standard stock solution.
- **Sample Extraction:**
 - For solid samples (e.g., soil, sediment), a representative sample is typically dried, homogenized, and then extracted using a technique such as Soxhlet extraction, pressurized fluid extraction (PFE), or ultrasonic extraction. A common extraction solvent is a mixture of hexane and acetone (1:1, v/v).
 - For liquid samples (e.g., water), liquid-liquid extraction (LLE) or solid-phase extraction (SPE) can be employed.
- **Internal Standard Spiking:** Before extraction, spike a known amount of the **Fluoranthene-d10** internal standard stock solution into each sample. This allows for the correction of analyte losses during sample preparation and analysis.
- **Extract Cleanup:** The raw extract may contain interfering compounds. A cleanup step, such as column chromatography using silica gel or Florisil, may be necessary to remove these interferences.

- **Concentration and Solvent Exchange:** The cleaned extract is then concentrated to a small, known volume (e.g., 1 mL) under a gentle stream of nitrogen. The solvent may be exchanged to one that is more suitable for GC injection if necessary.

2. GC-MS Analysis

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer is used for the analysis. The GC is equipped with a capillary column suitable for PAH separation (e.g., a 5% phenyl-methylpolysiloxane column).
- **Injection:** A small, known volume of the final extract (e.g., 1 µL) is injected into the GC inlet, typically in splitless mode to maximize sensitivity.
- **GC Conditions:** The GC oven temperature is programmed to separate the PAHs based on their boiling points and column interactions. A typical program might start at a low temperature (e.g., 60°C), hold for a few minutes, and then ramp up to a high temperature (e.g., 320°C).
- **MS Conditions:** The mass spectrometer is operated in the electron ionization (EI) mode. For enhanced sensitivity and selectivity, Selected Ion Monitoring (SIM) mode is often used. The characteristic ions for both the target PAHs and **Fluoranthene-d10** are monitored. For **Fluoranthene-d10** (C₁₆D₁₀), the molecular ion (m/z 212) is a primary ion to monitor.

3. Data Analysis and Quantification

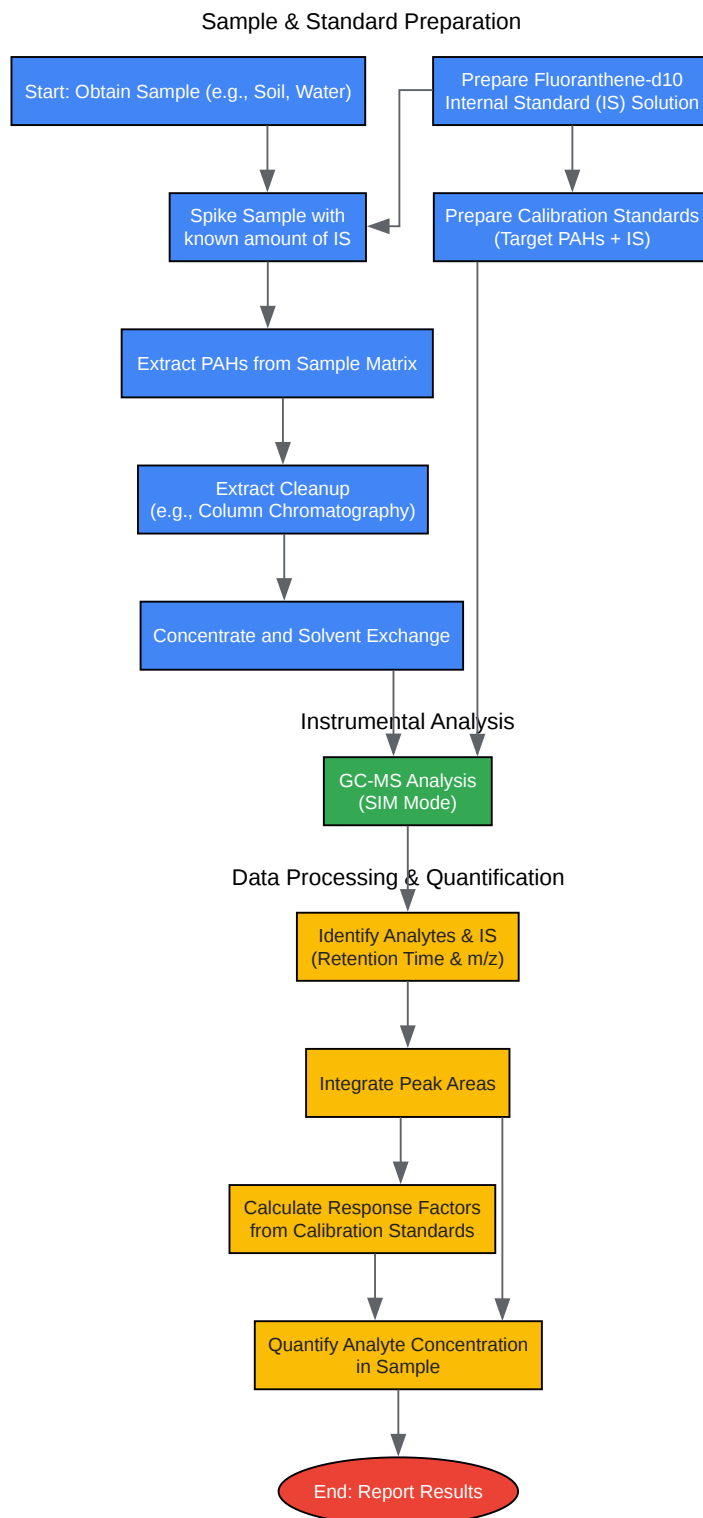
- **Identification:** The target PAHs are identified based on their retention times and the presence of their characteristic ions.
- **Quantification:** The concentration of each target PAH is calculated using the internal standard method. A response factor (RF) is first determined from the analysis of the calibration standards:
 - $RF = (\text{Area of analyte} / \text{Concentration of analyte}) / (\text{Area of IS} / \text{Concentration of IS})$
 - The concentration of the analyte in the sample is then calculated using the following equation:

- Concentration of analyte = (Area of analyte / Area of IS) * (Concentration of IS / RF)

Workflow for Isotope Dilution Mass Spectrometry

The following diagram illustrates the general workflow for using a deuterated internal standard like **Fluoranthene-d10** in an isotope dilution mass spectrometry (IDMS) analysis.

Workflow for PAH Analysis using Fluoranthene-d10 Internal Standard

[Click to download full resolution via product page](#)

Caption: General workflow for PAH quantification using a deuterated internal standard.

Conclusion

High-purity **Fluoranthene-d10** is an essential tool for researchers and analytical chemists requiring accurate and precise quantification of polycyclic aromatic hydrocarbons. Its use as an internal standard in isotope dilution mass spectrometry effectively corrects for variations in sample preparation and instrument response, leading to highly reliable data. The commercial availability of **Fluoranthene-d10** in various forms and purities from multiple suppliers provides flexibility for different research needs. The standardized protocols, such as those established by the EPA, offer a robust framework for its application in environmental monitoring, food safety analysis, and other fields where trace-level quantification of PAHs is critical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fluoranthene (D₁₀, 98%) - Cambridge Isotope Laboratories, DLM-2140-0.5 [isotope.com]
- 2. Fluoranthene (D₁₀, 98%) - Cambridge Isotope Laboratories, DLM-2140-1.2 [isotope.com]
- 3. cdn isotopes.com [cdnisotopes.com]
- 4. Fluoranthene D10 | CAS 93951-69-0 | LGC Standards [lgcstandards.com]
- 5. esslabshop.com [esslabshop.com]
- 6. esslabshop.com [esslabshop.com]
- 7. mgscientific.com [mgscientific.com]
- To cite this document: BenchChem. [A Technical Guide to High-Purity Fluoranthene-d10 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110225#commercial-suppliers-of-high-purity-fluoranthene-d10]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com